

Molecular Structure and Conformation of Quinuclidine-4-Carboxamide: A Technical Guide

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Compound of Interest

Compound Name: 1-Azabicyclo[2.2.2]octane-4-carboxamide

CAS No.: 18955-81-2

Cat. No.: B3049002

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Executive Summary

Quinuclidine-4-carboxamide (**1-azabicyclo[2.2.2]octane-4-carboxamide**) represents a privileged scaffold in medicinal chemistry, distinguished by its rigid bicyclic cage and defined spatial arrangement of functional groups.^[1] Unlike flexible aliphatic amines, the quinuclidine core locks the nitrogen lone pair in a specific vector, enhancing receptor binding affinity—particularly for G-protein coupled receptors (GPCRs) such as muscarinic and serotonergic (5-HT₃) targets.

This guide provides a rigorous analysis of the molecular architecture, conformational dynamics, and physicochemical properties of quinuclidine-4-carboxamide, designed for researchers optimizing ligand-receptor interactions.

Molecular Architecture & Geometry

The Bicyclic Cage (1-Azabicyclo[2.2.2]octane)

The core structure is a bridged bicycle where a nitrogen atom (N1) and a carbon atom (C4) serve as the bridgeheads, connected by three ethylene ($-\text{CH}_2-\text{CH}_2-$) chains.

- **Symmetry:** The parent quinuclidine possesses symmetry. Substitution at the 4-position with a carboxamide group desymmetrizes the molecule to (if the amide plane aligns with a bridge) or (general conformation).
- **Rigidity:** The cage structure enforces a "tied-back" conformation. Unlike triethylamine, which can undergo umbrella inversion, the quinuclidine nitrogen is structurally constrained, preventing inversion and maintaining a permanent dipole moment aligned with the axis.

Structural Parameters

Based on X-ray diffraction data of analogous 4-substituted quinuclidines (e.g., quinuclidine-4-carboxylic acid), the following geometric parameters are characteristic:

Parameter	Typical Value	Description
N1–C2/6/7 Bond Length	1.47 Å	Typical C–N bond.
C–C Cage Bonds	1.54 Å	Standard alkane bond length.
C4–C(carbonyl) Bond	1.50–1.52 Å	Slightly shortened due to hybridization of the carbonyl carbon.
N1 Pyramidalization	~109.5°	Nearly ideal tetrahedral geometry, enhancing basicity.
Cage Twist Angle	10–15°	The cage twists slightly from a perfectly eclipsed geometry to relieve torsional strain between methylene hydrogens.

Conformational Analysis

Cage Torsion (Twist vs. Eclipsed)

While often depicted as having perfectly eclipsed ethylene bridges (boat conformation for the constituent cyclohexane rings), the energetic minimum for the quinuclidine cage involves a slight helical twist.

- Driving Force: Relief of Pitzer strain (torsional strain) caused by eclipsed vicinal hydrogens.

- Magnitude: The twist angle is approximately 10–20° relative to the

axis. This chirality is transient in the unsubstituted parent due to rapid interconversion but can be locked or biased by bulky substituents at the 2 or 3 positions. For 4-carboxamide, the cage remains dynamically average

-symmetric on the NMR timescale.

Amide Rotation (The Primary Degree of Freedom)

The carboxamide group ($-\text{CONH}_2$) at position C4 introduces a rotatable bond between C4 and the carbonyl carbon.

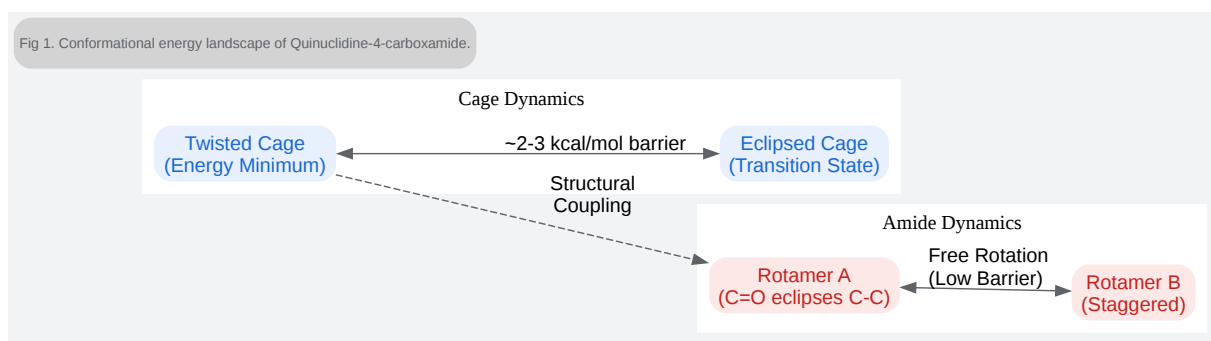
- **Rotational Barrier:** The rotation of the amide group relative to the cage faces a steric barrier imposed by the three neighboring methylene groups (C3, C5, C8).
- **Preferred Conformation:** The carbonyl oxygen typically eclipses one of the C–C bonds of the cage or bisects the angle between them to minimize steric clash with the cage protons.

Nitrogen Inversion

- **Constraint:** The bridgehead nitrogen cannot undergo Walden inversion because the transition state would require a planar

nitrogen, which is geometrically impossible within the strained [2.2.2] cage (violation of Bredt's rule principles).

- **Implication:** The lone pair is permanently fixed pointing away from the cage, maximizing its availability for protonation or receptor interaction.



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Physicochemical Properties[1][2][3][4][5][6][7][8]

Basicity (pKa)

The quinuclidine nitrogen is exceptionally basic for a tertiary amine due to the lack of steric hindrance to solvation and the relief of strain upon protonation.

- Parent Quinuclidine pKa: ~11.0[2]
- Effect of 4-Carboxamide: The amide group is electron-withdrawing (inductive effect,). This pulls electron density through the cage -framework, lowering the electron density at N1.
- Estimated pKa: The pKa of quinuclidine-4-carboxamide is typically 9.5 – 10.0. It remains a strong base, ensuring it exists predominantly as a cation at physiological pH (7.4).

Hydrogen Bonding Profile

- N1 (Bridgehead): Strong Hydrogen Bond Acceptor (HBA). Upon protonation, it becomes a strong Hydrogen Bond Donor (HBD).
- Amide Group:
 - NH₂: Dual HBD.
 - C=O: Strong HBA.
- Crystal Packing: In the solid state, these molecules typically form extensive H-bond networks linking the amide protons of one molecule to the bridgehead nitrogen or carbonyl oxygen of another, often resulting in high melting points (>200°C).

Synthesis and Characterization Protocol

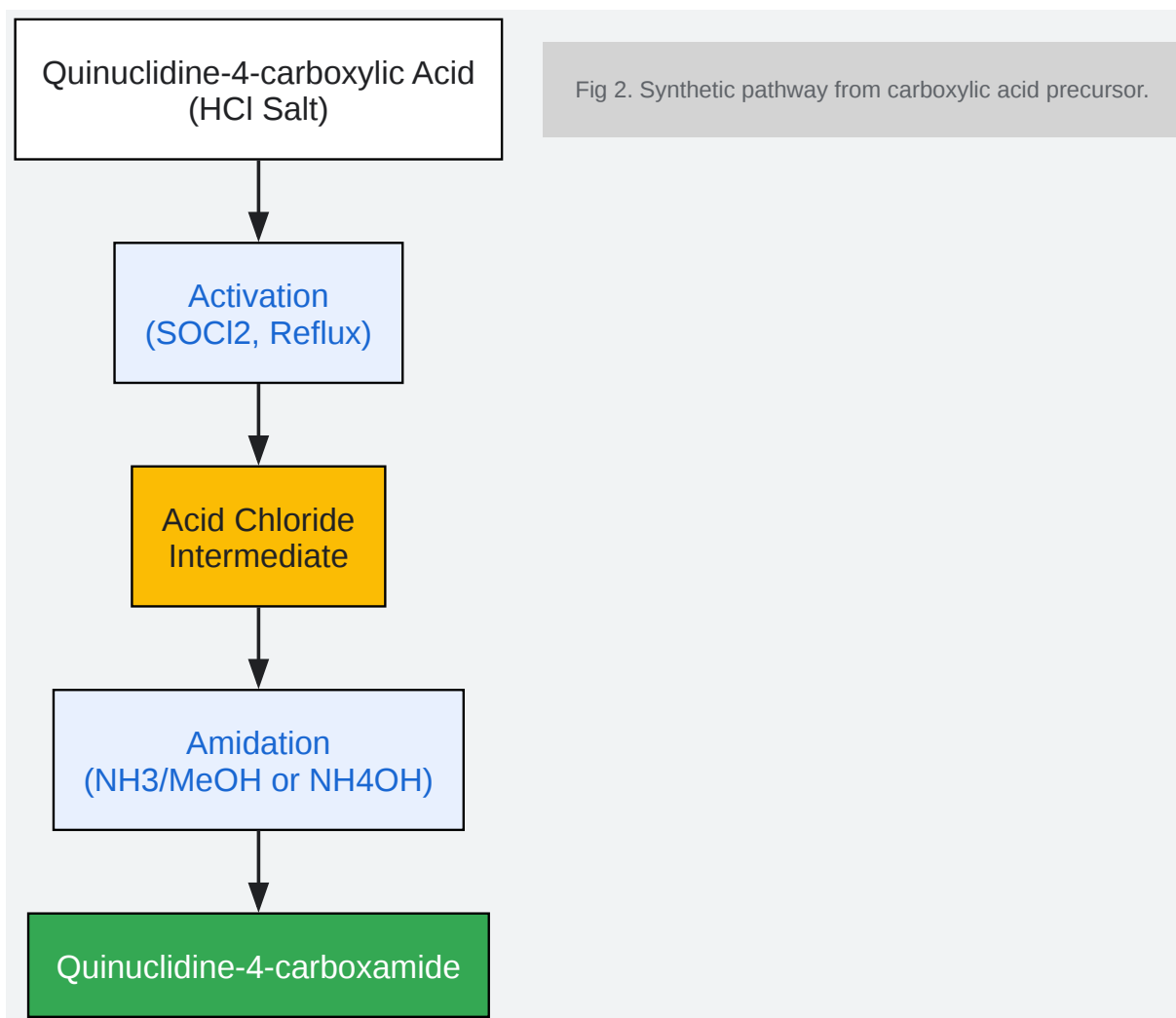
The synthesis typically proceeds from quinuclidine-4-carboxylic acid. The following protocol outlines the conversion to the amide.

Synthetic Workflow

- Activation: Conversion of the carboxylic acid to an acid chloride (using

) or mixed anhydride.

- Amidation: Reaction with aqueous ammonia or ammonia in dioxane.



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Characterization Criteria (Self-Validating)

To verify the structure and conformation, the following spectral signatures must be observed:

- ^1H NMR (D_2O or CDCl_3):

- Cage Protons: The ethylene bridges appear as two distinct multiplets (AA'BB' system) due to the magnetic anisotropy of the nitrogen and the 4-substituent. Typically, the protons to Nitrogen appear at 3.0–3.2 ppm, and protons appear at 1.8–2.0 ppm.
- Amide Protons: Broad singlets (if in DMSO-) around 7.0–7.5 ppm.
- ^{13}C NMR:
 - C4 (Bridgehead): Characteristic quaternary carbon signal shifted downfield (~30–40 ppm) relative to unsubstituted quinuclidine.
 - C=O: Carbonyl signal at ~175–180 ppm.
- Mass Spectrometry: Strong peak.

Applications in Drug Discovery[9]

Bioisosterism

Quinuclidine-4-carboxamide is often used as a rigid, lipophilic bioisostere for:

- Benzamides: Replacing a phenyl ring with a quinuclidine cage increases basicity and solubility while maintaining bulk.
- Piperidines: The cage locks the conformation, reducing the entropic penalty of binding compared to flexible piperidines.

Pharmacological Relevance

This scaffold is prominent in antagonists for the 5-HT₃ receptor (e.g., Zacopride derivatives) and agonists for

7 nicotinic acetylcholine receptors (nAChR). The bridgehead nitrogen mimics the quaternary ammonium of acetylcholine, while the amide moiety interacts with auxiliary binding pockets (e.g., hydrogen bonding with serine/threonine residues).

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Sources

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